

Comparative Guide: Mass Spectrometry Fragmentation of Difluorophenyl Propyl Bromides

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Compound of Interest

Compound Name: 1-(3-Bromopropyl)-2,3-difluorobenzene

CAS No.: 1057678-39-3

Cat. No.: B11925835

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Executive Summary

Objective: To distinguish between regioisomers of difluorophenyl propyl bromides using Electron Ionization (EI) Mass Spectrometry. Core Challenge: Positional isomers of the difluorophenyl ring (e.g., 2,4- vs. 3,4-difluoro) exhibit nearly identical mass spectra due to the stability of the common fluorinated tropylium ion. Differentiation Strategy: While the base peak (m/z 127) is conserved, subtle variations in secondary fragmentation ions (m/z 107, 101) and chromatographic retention times (RT) are required for definitive identification.

Chemical Identity & Scope

This guide compares the following isomers:

- Compound A: 1-(3,4-difluorophenyl)-3-bromopropane (n-propyl chain)
- Compound B: 1-(2,4-difluorophenyl)-3-bromopropane (n-propyl chain)

- Compound C: 1-(3,4-difluorophenyl)-2-bromopropane (isopropyl chain; amphetamine precursor)

Molecular Formula:

Molecular Weight: 234.0 (for

), 236.0 (for

)

Experimental Protocol (GC-MS)

To replicate these results, ensure your instrument is calibrated to the following parameters. This protocol ensures minimal thermal degradation prior to ionization.

Parameter	Setting	Rationale
Ionization Mode	EI (70 eV)	Standardizes fragmentation for library comparison.[1]
Source Temp	230 °C	Prevents condensation of high-boiling halides.
Column	Rxi-5ms (30m x 0.25mm)	Non-polar phase essential for separating positional isomers.
Carrier Gas	Helium (1.0 mL/min)	Constant flow maintains stable retention times.
Injection	Split (20:1)	Prevents detector saturation from abundant base peaks.

Fragmentation Mechanism Analysis

Primary Fragmentation Pathway

The fragmentation of alkyl halides attached to aromatic rings follows a predictable pathway dominated by the cleavage of the weak C-Br bond and subsequent benzylic stabilization.

- Molecular Ion (

): The spectra display a characteristic 1:1 doublet at m/z 234 and 236, confirming the presence of one bromine atom.

- Loss of Bromine (

): Heterolytic or homolytic cleavage of the C-Br bond yields the difluorophenyl-propyl cation (m/z 155).

- Formation of Tropylium Ion (Base Peak): The propyl chain undergoes rearrangement and cleavage to form the highly stable difluorotropylium ion (m/z 127). This is the dominant ion for all isomers.

Isomer Differentiation (The "Ortho Effect")

Differentiation relies on secondary fragmentation pathways.

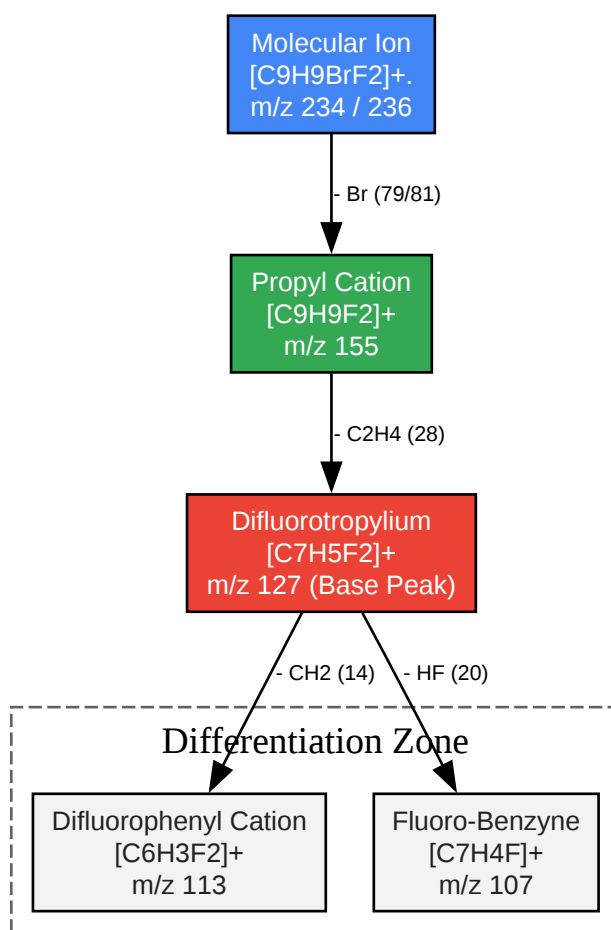
- n-Propyl Isomers (Compounds A & B): Show a distinct loss of ethylene (

) from the propyl cation intermediate.

- Isopropyl Isomers (Compound C): Fragment more readily via

-cleavage due to the branched methyl group, often showing a higher abundance of m/z 155 relative to the n-propyl isomers.

Visualized Pathway (Graphviz)



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Caption: EI fragmentation pathway for difluorophenyl propyl bromides. The transition from m/z 127 to secondary ions (113, 107) varies slightly by isomer.

Comparative Data Analysis

The following table summarizes the diagnostic ions. Note that while m/z 127 is the base peak for all, the Relative Abundance (RA) of the molecular ion and secondary fragments provides the "fingerprint."

Ion (m/z)	Identity	3,4-Difluoro (n-propyl)	2,4-Difluoro (n-propyl)	3,4-Difluoro (iso-propyl)
234/236	Molecular Ion ()	< 5% (Weak)	< 5% (Weak)	< 2% (Very Weak)
155		20 - 30%	20 - 30%	40 - 50% (Enhanced stability)
127	Difluorotropylium (Base)	100%	100%	100%
107		5 - 10%	10 - 15% (Ortho effect)	5 - 10%
101		10%	10%	10%

Key Insight: The 2,4-isomer (and other ortho-substituted variants) often shows a slightly elevated m/z 107 peak due to the proximity of the fluorine to the benzylic hydrogen, facilitating HF elimination. However, this difference is subtle. Chromatographic separation is mandatory for definitive confirmation.

References

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Sources

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